Application Notes and Protocols: Duration of Action of ALEPH-4 in Preclinical Models

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Compound of Interest

Compound Name:	*ALEPH-4*
CAS No.:	*123643-26-5*
Cat. No.:	*B595406*

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These application notes provide a detailed overview and experimental protocols for assessing the duration of action of **ALEPH-4** (4-isopropylthio-2,5-dimethoxyamphetamine), a psychedelic phenethylamine, in preclinical models. Due to the limited specific data on **ALEPH-4**, the methodologies are based on established protocols for structurally and pharmacologically related compounds, such as other 2,5-dimethoxy-4-substituted amphetamines (DOx series).

Introduction

ALEPH-4 is a potent psychedelic compound belonging to the phenethylamine class. Anecdotal reports in humans suggest a long duration of action, estimated to be between 12 and 20 hours following oral administration.[1][2] Preclinical evaluation is essential to systematically characterize its pharmacokinetic and pharmacodynamic profile, which is crucial for understanding its therapeutic potential and safety. The primary mechanism of action for **ALEPH-4**, like other classic psychedelics, is agonism at the serotonin 5-HT2A receptor.[3][4] In rodents, activation of this receptor elicits a characteristic head-twitch response (HTR), which

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serves as a reliable behavioral proxy for hallucinogenic potential and can be used to assess the duration of pharmacodynamic effects.[1][3]

Data Presentation

Table 1: Summary of Preclinical Data for **ALEPH-4** and Related Compounds

Compound	Animal Model	Behavioral Assay	Dose Range	Peak Effect	Duration of Action	Reference
ALEPH-4 (projected)	Mouse/Rat	Head-Twitch Response (HTR)	0.1 - 3.0 mg/kg	~2-4 hours	Expected to be > 8 hours	Inferred from human data and related compounds
ALEPH-2	Mouse	Locomotor Activity	2 - 6 mg/kg	N/A	Effects observed at 72h (amnestic)	[5]
DOI	Mouse	Head-Twitch Response (HTR)	0.25 - 2.0 mg/kg	~30-60 minutes	> 4 hours	[1]
DOM	Human	Psychological Effects	> 3 mg	N/A	~8 hours	[6]

Note: Data for **ALEPH-4** is projected based on its chemical structure and human data, as specific preclinical duration of action studies are not currently available in the public domain.

Experimental Protocols

This section outlines detailed protocols for key experiments to determine the duration of action of **ALEPH-4** in preclinical models.

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Protocol 1: Head-Twitch Response (HTR) in Mice

Objective: To determine the onset, peak, and duration of the pharmacodynamic effects of **ALEPH-4** by quantifying the head-twitch response.

Materials:

- **ALEPH-4** hydrochloride or salt form
- Vehicle (e.g., 0.9% saline)
- Male C57BL/6J mice (8-10 weeks old)
- Observation chambers (e.g., standard mouse cages)
- Video recording equipment or automated HTR detection system (magnetometer-based)
- 5-HT2A antagonist (e.g., ketanserin or M100,907) for validation

Procedure:

- Acclimation: Acclimate mice to the testing room for at least 1 hour before the experiment. Place individual mice in the observation chambers for a 30-minute habituation period.
- Drug Preparation: Prepare solutions of **ALEPH-4** in the vehicle at the desired concentrations (e.g., 0.1, 0.3, 1.0, 3.0 mg/kg). A vehicle-only solution will serve as the control.
- Administration: Administer **ALEPH-4** or vehicle via intraperitoneal (i.p.) or subcutaneous (s.c.) injection.
- Observation and Recording: Immediately after injection, begin recording the behavior of the mice. The observation period should be long enough to capture the full duration of the effect, which for **ALEPH-4** is anticipated to be at least 8-12 hours.
- Quantification:
  - Manual Scoring: Two observers, blind to the treatment conditions, should count the number of head twitches in predefined time bins (e.g., 10-minute intervals) for the entire

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duration of the experiment. A head twitch is defined as a rapid, spasmodic, side-to-side rotational movement of the head that is not associated with grooming or exploratory behavior.[1][3]

- Automated Detection: If using a magnetometer-based system, a small magnet is implanted on the head of the mouse prior to the study. The system records the magnetic field changes caused by head movements, and algorithms are used to specifically identify the characteristic frequency and amplitude of head twitches.[1]

- Validation (Optional): To confirm that the observed HTR is mediated by the 5-HT2A receptor, a separate cohort of animals can be pre-treated with a 5-HT2A antagonist (e.g., ketanserin, 1 mg/kg, s.c.) 30 minutes before the administration of **ALEPH-4**. A significant reduction in HTR frequency would validate the mechanism.

- Data Analysis: Plot the mean number of head twitches per time bin to visualize the time-course of **ALEPH-4**'s effect. The duration of action can be defined as the time until the HTR frequency returns to baseline (vehicle) levels.

Protocol 2: Drug Discrimination in Rats

Objective: To assess the duration of the subjective-like effects of **ALEPH-4** by testing its ability to substitute for a known psychedelic (e.g., DOI or LSD) in trained rats.

Materials:

- **ALEPH-4**
- Training drug (e.g., DOI hydrochloride)
- Vehicle (e.g., saline)
- Male Sprague-Dawley rats (250-350 g)
- Standard two-lever operant conditioning chambers
- Food pellets (reinforcers)

Procedure:

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- Training:
  - Train rats to press a lever for a food pellet reward.
  - Once lever pressing is established, begin discrimination training. On days when the training drug (e.g., DOI, 1.0 mg/kg, i.p.) is administered, only presses on the "drug-correct" lever are reinforced. On days when the vehicle is administered, only presses on the "vehicle-correct" lever are reinforced.
  - Training sessions are typically 15-30 minutes long and continue until rats reliably respond on the correct lever (>80% accuracy).
- Testing for Duration:
  - Once the discrimination is acquired, substitution tests with **ALEPH-4** can be performed.
  - On a test day, administer a specific dose of **ALEPH-4** at different pre-session intervals (e.g., 30, 60, 120, 240, 480 minutes) before placing the rat in the operant chamber.
  - During the test session, presses on either lever are recorded but not reinforced to avoid altering the learned discrimination.
  - The percentage of responses on the "drug-correct" lever is calculated for each pre-session interval.
- Data Analysis:
  - Full substitution is considered to have occurred if the percentage of drug-correct lever presses is ≥80%.
  - Plot the percentage of drug-correct lever responding as a function of the pre-treatment time interval.
  - The duration of action is the longest pre-treatment interval at which **ALEPH-4** still produces full substitution for the training drug.

Protocol 3: Pharmacokinetic Analysis in Rats

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Objective: To determine the pharmacokinetic profile of **ALEPH-4**, including its absorption, distribution, metabolism, and excretion (ADME), which underlies its duration of action.

Materials:

- **ALEPH-4**
- Vehicle suitable for intravenous (i.v.) and oral (p.o.) administration
- Male Sprague-Dawley rats with cannulated jugular veins
- Blood collection tubes (containing anticoagulant, e.g., EDTA)
- Centrifuge
- LC-MS/MS system for bioanalysis

Procedure:

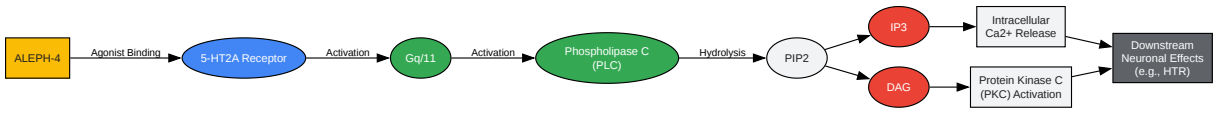
- Dosing:
  - Intravenous (i.v.) group: Administer a single bolus dose of **ALEPH-4** (e.g., 1 mg/kg) through the tail vein or a catheter.
  - Oral (p.o.) group: Administer a single dose of **ALEPH-4** (e.g., 5 mg/kg) via oral gavage.
- Blood Sampling:
  - Collect blood samples (approx. 100-200 µL) from the jugular vein cannula at multiple time points post-dosing.
  - Suggested time points for i.v.: 2, 5, 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours.
  - Suggested time points for p.o.: 15, 30 minutes, and 1, 2, 4, 8, 12, 24, 48 hours.
- Plasma Preparation: Immediately after collection, centrifuge the blood samples to separate the plasma. Store the plasma samples at -80°C until analysis.
- Bioanalysis:

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- Develop and validate a sensitive and specific LC-MS/MS method for the quantification of **ALEPH-4** in rat plasma.
- Analyze the plasma samples to determine the concentration of **ALEPH-4** at each time point.

- Pharmacokinetic Analysis:
  - Use pharmacokinetic software (e.g., Phoenix WinNonlin) to calculate key parameters, including:
    - Half-life (t½)
    - Maximum concentration (Cmax)
    - Time to maximum concentration (Tmax)
    - Area under the concentration-time curve (AUC)
    - Clearance (CL)
    - Volume of distribution (Vd)
  - The terminal half-life will provide a direct measure of how long the drug persists in the systemic circulation, which is a major determinant of the duration of action.

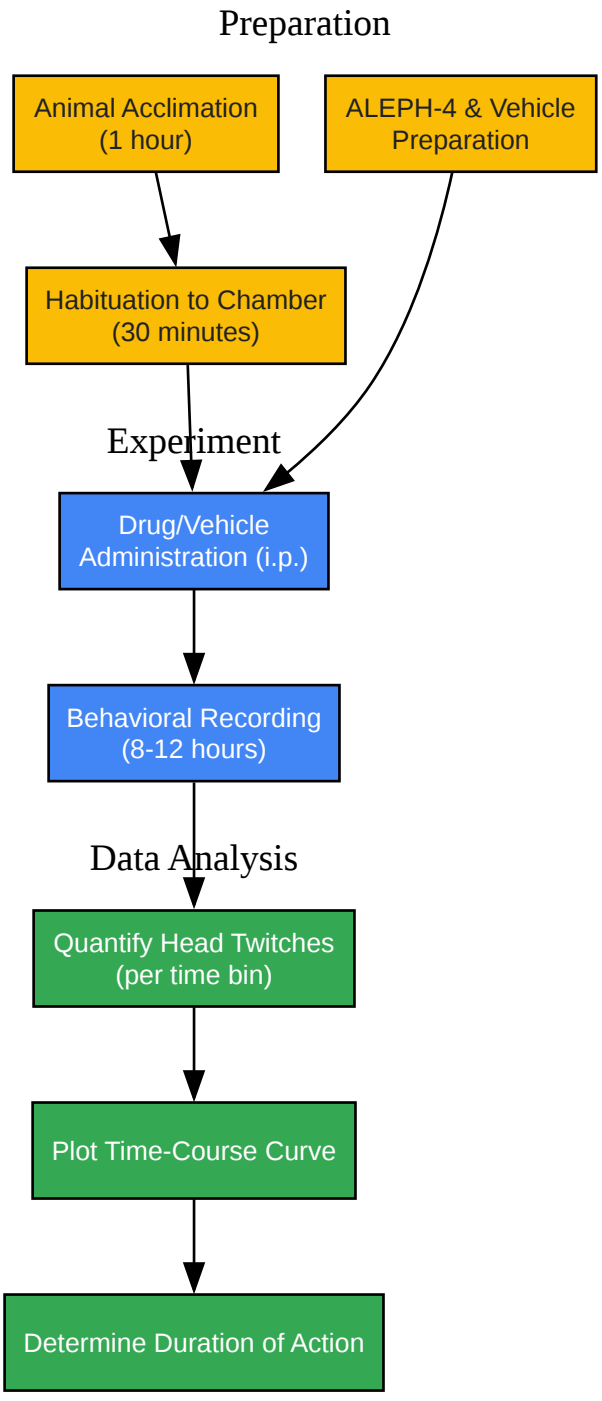
Visualizations



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Caption: Simplified 5-HT2A receptor signaling pathway activated by **ALEPH-4**.

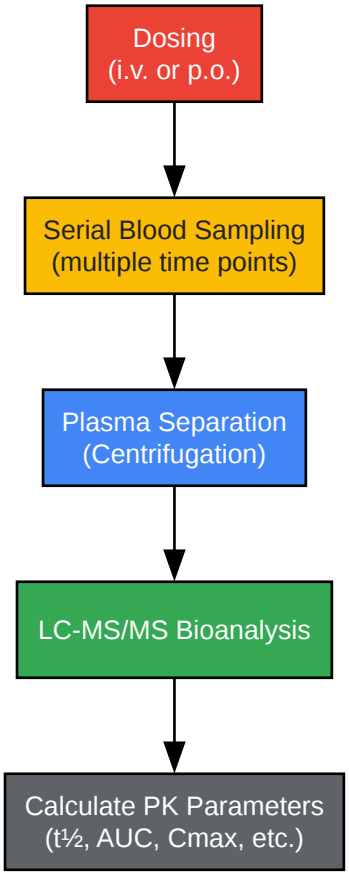
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Caption: Experimental workflow for the Head-Twitch Response (HTR) assay.

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Caption: Workflow for pharmacokinetic analysis of **ALEPH-4** in rats.

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